

Application Notes and Protocols for Piflufolastat (^{18}F) PET Scan

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Piflufolastat
CAS No.: 1423758-00-2
Cat. No.: B606989

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the preparation and execution of a **Piflufolastat** (as ^{18}F) Positron Emission Tomography (PET) scan. **Piflufolastat** F 18, commercially known as Pylarify®, is a radioactive diagnostic agent used for PET imaging of prostate-specific membrane antigen (PSMA) positive lesions in men with prostate cancer.^{[1][2]}

Patient Preparation

Proper patient preparation is crucial for optimal imaging results and to minimize radiation exposure. Unlike many other PET scans, there are no requirements for fasting.^[3]

1.1 Pre-Scan Preparatory Protocol

Parameter	Recommendation	Rationale
Dietary Intake	No fasting required; patients may eat their regular meals.	Piflufolastat uptake is not significantly affected by food intake.
Hydration	Patients should be well-hydrated. Encourage drinking water the day before and prior to the scan. [1] [3] [4]	Adequate hydration facilitates the clearance of the radiotracer from the body, reducing radiation dose. [1] [4]
Medications	Patients should take all their prescribed medications as usual unless otherwise directed by their physician. [3]	To date, no specific medications have been identified to interfere with Piflufolastat uptake.
Attire	Comfortable clothing without metal zippers, snaps, or jewelry. [3]	Metal objects can interfere with the PET/CT scanner and cause artifacts in the images.
Anxiety	Prescribed anxiety medication may be brought to the exam. [3]	To ensure patient comfort and minimize movement during the scan.

Experimental Protocols

The following protocols detail the administration of **Piflufolastat F 18** and the subsequent PET/CT imaging acquisition.

2.1 Piflufolastat F 18 Administration

This protocol outlines the steps for the intravenous injection of the radiotracer.

Step	Procedure	Quantitative Data/Specification
1. Patient Confirmation & IV Access	Confirm patient identity. Place a large-bore intravenous (IV) catheter, typically in an antecubital vein.[5]	---
2. Dose Calculation & Preparation	The recommended dose is 333 MBq (9 mCi), with an acceptable range of 296 MBq to 370 MBq (8 mCi to 10 mCi). [6][7][8] Use aseptic technique and radiation shielding. The solution should be clear and colorless.[1][7]	Dose: 333 MBq (9 mCi) Range: 296-370 MBq (8-10 mCi)
3. Administration	Administer the calculated dose as a single bolus intravenous injection.[7][8]	---
4. Post-Injection Flush	Follow the injection with an intravenous flush of 0.9% Sodium Chloride Injection, USP.[1][7]	---
5. Uptake Period	An uptake period of 60 to 90 minutes is required after the injection.[5][6] The patient should rest during this time.	Uptake Time: 60-90 minutes

2.2 PET/CT Image Acquisition

This protocol details the procedure for acquiring the PET/CT images.

Step	Procedure	Quantitative Data/Specification
1. Patient Voiding	Instruct the patient to void immediately before positioning on the scanner. [1] [5]	---
2. Patient Positioning	Position the patient supine on the scanner bed with their arms raised above their head. [1] [5] [7]	---
3. CT Scan (for attenuation correction)	Acquire a low-dose, non-contrast CT scan. [5]	---
4. PET Scan Acquisition	Image acquisition should begin 60 minutes after the PiFluolastat injection. [1] [5] [7] The scan should cover the area from the mid-thigh to the vertex of the skull. [1] [5] [7]	Start Time: 60 minutes post-injection Scan Range: Mid-thigh to skull vertex
5. Scan Duration	The scan duration is typically 12 to 40 minutes, depending on the number of bed positions (usually 6 to 8) and the acquisition time per bed position (typically 2 to 5 minutes). [1] [8]	Scan Duration: 12-40 minutes

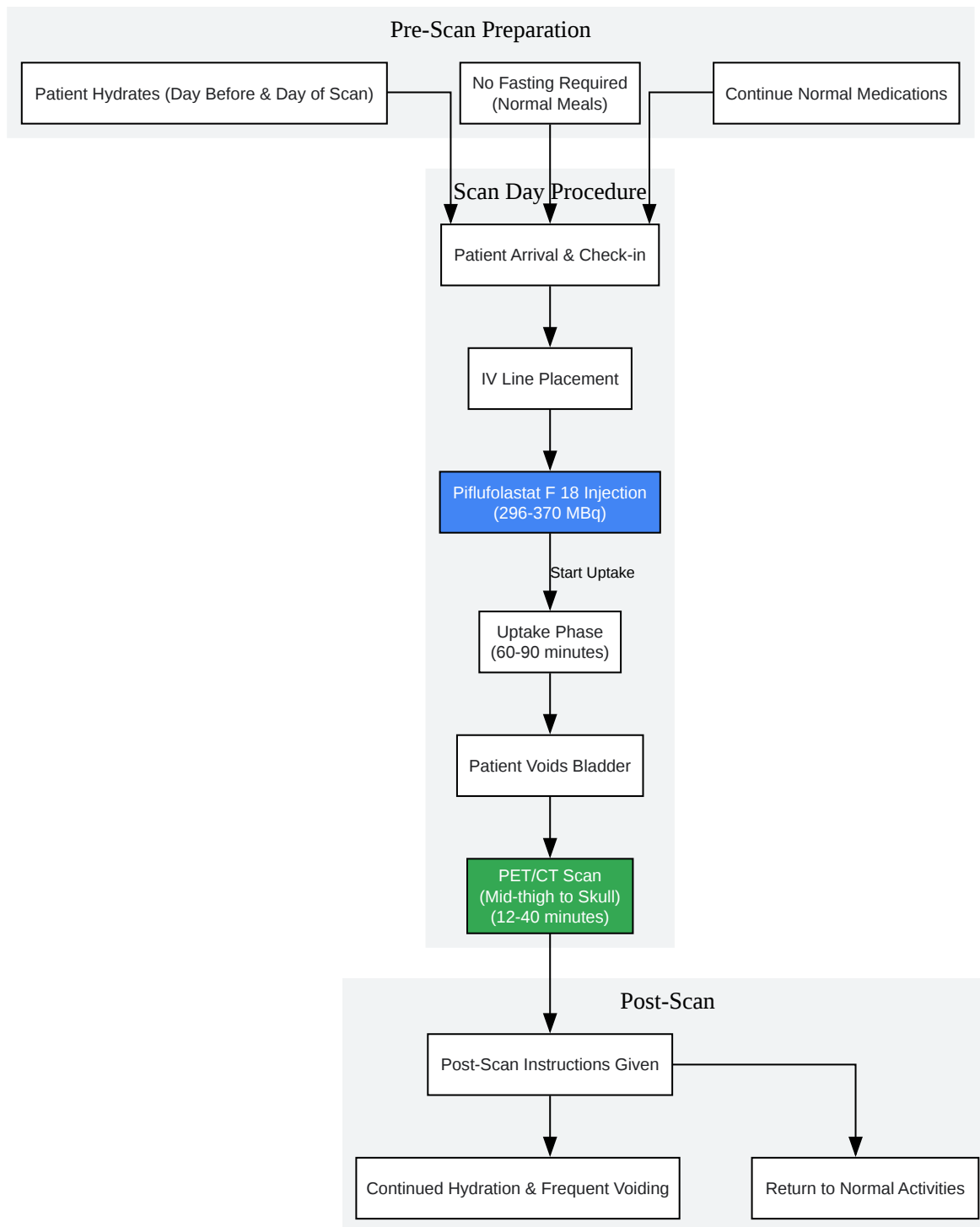
Post-Scan Instructions

Following the scan, patients should be advised on post-procedural care.

Instruction	Rationale
Hydration	Continue to drink plenty of fluids to help flush the remaining radiotracer from the body.[3]
Voiding	Urinate frequently for the first few hours after the scan.[1][2][9]
Activity	Patients can typically return to normal activities unless instructed otherwise by their physician.[3]
Contact with Others	Patients should be mindful of close contact with pregnant women and small children for a period of 24 hours post-scan due to low-level radiation emission.[3]

Workflow Diagram

The following diagram illustrates the complete workflow for a patient undergoing a **Piflufolastat** PET scan.



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Caption: Workflow for **Piflufolastat** PET Scan.

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